

# 4-Vinylbenzoic acid CAS number 1075-49-6

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## Compound of Interest

Compound Name: 4-Vinylbenzoic acid

Cat. No.: B014748

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An In-depth Technical Guide to **4-Vinylbenzoic Acid** (CAS 1075-49-6)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Vinylbenzoic acid** (4-VBA), also known as styrene-4-carboxylic acid, is an aromatic organic compound with the CAS number 1075-49-6. Structurally, it is characterized by a benzoic acid core substituted with a vinyl group at the para position. This bifunctional nature, possessing both a polymerizable vinyl group and a reactive carboxylic acid moiety, makes 4-VBA a highly versatile monomer in materials science and a valuable intermediate in organic synthesis. Its ability to participate in a wide range of polymerization reactions, including free-radical and controlled polymerization techniques, allows for the synthesis of well-defined functional polymers. These polymers have found applications in diverse, high-value sectors such as drug delivery, tissue engineering, biosensing, and advanced materials. This guide provides a comprehensive overview of the properties, synthesis, polymerization, and applications of 4-VBA.

## Chemical and Physical Properties

**4-Vinylbenzoic acid** is typically a white to light beige crystalline powder. A summary of its key chemical and physical properties is presented in the table below.

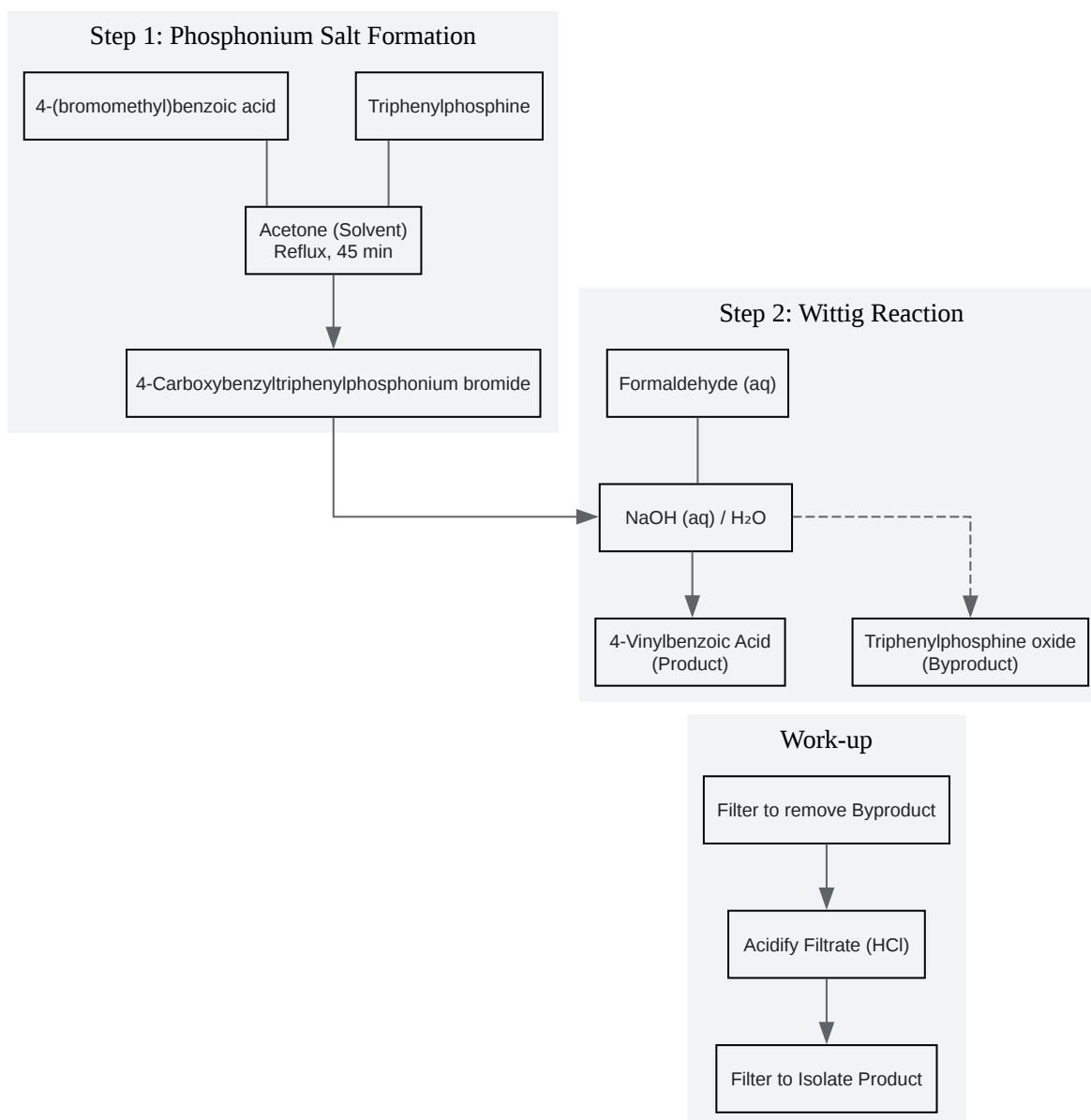
Property	Value	Reference(s)
CAS Number	1075-49-6	
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O <sub>2</sub>	
Molecular Weight	148.16 g/mol	
IUPAC Name	4-ethenylbenzoic acid	
Synonyms	p-Vinylbenzoic acid, Styrene-4-carboxylic acid	
Appearance	Light beige powder	
Melting Point	142-144 °C	
InChI Key	IRQWEODKXLDORP-UHFFFAOYSA-N	
SMILES String	OC(=O)c1ccc(C=C)cc1	

## Synthesis of 4-Vinylbenzoic Acid

The most common and well-documented method for synthesizing **4-vinylbenzoic acid** is the Wittig reaction. This reaction creates the carbon-carbon double bond of the vinyl group by reacting a phosphorus ylide with an aldehyde, in this case, formaldehyde. The synthesis is typically a two-step process.

### Synthesis Pathway: The Wittig Reaction

The overall synthetic pathway involves the preparation of a phosphonium salt followed by the Wittig reaction itself to yield 4-VBA.



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Caption: Wittig reaction pathway for the synthesis of **4-Vinylbenzoic acid**.

## Experimental Protocol: Wittig Synthesis

The following protocol is a representative example compiled from literature procedures.

### Step 1: Preparation of 4-Carboxybenzyltriphenylphosphonium Bromide

- In a 100 mL round-bottom flask equipped with a reflux condenser, combine 4-(bromomethyl)benzoic acid (4.3 g, 20 mmol) and triphenylphosphine (5.2 g, 20 mmol).
- Add acetone (60 mL) to dissolve the solids.
- Reflux the mixture in a heated water bath for 45 minutes.
- After reflux, cool the reaction mixture. The phosphonium salt will precipitate.
- Collect the solid product by vacuum filtration.
- Wash the collected solid with diethyl ether (2 x 20 mL) and allow it to air dry on the funnel under vacuum. The resulting product is typically pure enough for the next step. A yield of 75% has been reported for this step.

### Step 2: Preparation of **4-Vinylbenzoic Acid**

- In a 250 mL Erlenmeyer flask with a magnetic stirrer, add the 4-carboxybenzyltriphenylphosphonium bromide (3.76 g, 8 mmol) from the previous step, 37% aqueous formaldehyde (32 mL), and water (15 mL).
- Stir the mixture vigorously.
- Over a period of 10 minutes, add a solution of sodium hydroxide (2.5 g, 62.5 mmol) dissolved in water (15 mL).
- Continue to stir the mixture for an additional 45 minutes. A precipitate of triphenylphosphine oxide will form.
- Filter the mixture under vacuum to remove the precipitate, washing the solid with approximately 100 mL of water.

- Combine the filtrate and the washings. Slowly acidify this solution by adding concentrated hydrochloric acid until the pH is approximately 1 (check with pH paper).
- A precipitate of **4-vinylbenzoic acid** will form. Collect the final product by vacuum filtration. A yield of 94% has been reported for this step.

## Polymerization of 4-Vinylbenzoic Acid

The vinyl group of 4-VBA allows it to be readily polymerized, forming poly(**4-vinylbenzoic acid**) (P4VBA) or incorporated into copolymers. The carboxylic acid group provides functionality that can be used for post-polymerization modification or to impart desired properties like pH-responsiveness, improved adhesion, and biocompatibility.

## Polymerization Methods

- **Free Radical Polymerization:** This is a common method for polymerizing 4-VBA, utilizing standard radical initiators. This technique has been used to create reactive polymers from active ester derivatives of 4-VBA.
- **Reversible Addition-Fragmentation Chain-Transfer (RAFT) Polymerization:** RAFT is a controlled radical polymerization technique that allows for the synthesis of polymers with well-defined molecular weights and low polydispersity. It is particularly useful for creating block copolymers, such as polystyrene-block-poly(**4-vinylbenzoic acid**) (PSt-b-P4VBA).
- **Anionic Living Polymerization:** To synthesize highly well-defined P4VBA, anionic polymerization can be employed. This often requires protecting the acidic proton of the carboxylic acid group during polymerization, for instance, by using a monomer like 2-(4-vinylphenyl)-4,4-dimethyl-2-oxazoline, followed by a deprotection step.

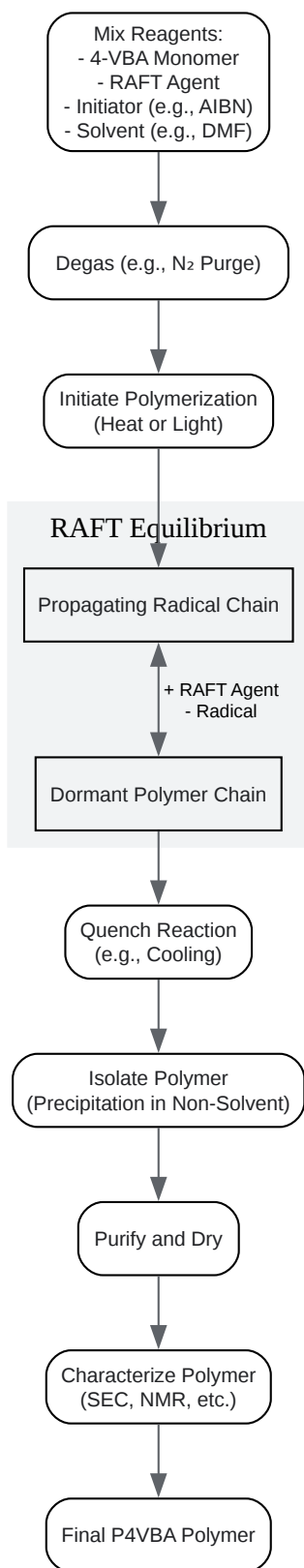
## Experimental Protocol: RAFT Polymerization of PSt-b-P4VBA

This protocol describes the second step of a block copolymer synthesis, where 4-VBA is polymerized from a pre-made polystyrene macro-RAFT agent.

- A pre-synthesized polystyrene macro-RAFT agent, **4-vinylbenzoic acid** (4-VBA), and the initiator AIBN are dissolved in DMF in a reaction tube. An optimal molar ratio of [PSt

macroRAFT]:[AIBN]:[4VBA] has been reported as 1.2:1:180.

- The solution is degassed by bubbling with nitrogen.
- The sealed tube is immersed in a thermostated bath (e.g., at 70 °C) to initiate polymerization.
- After the desired reaction time, the polymerization is stopped by cooling the tube.
- The polymer is isolated by slowly pouring the reaction solution into an excess of a non-solvent, such as methanol, to cause precipitation.
- The precipitated block copolymer is collected by filtration and dried in a vacuum oven.

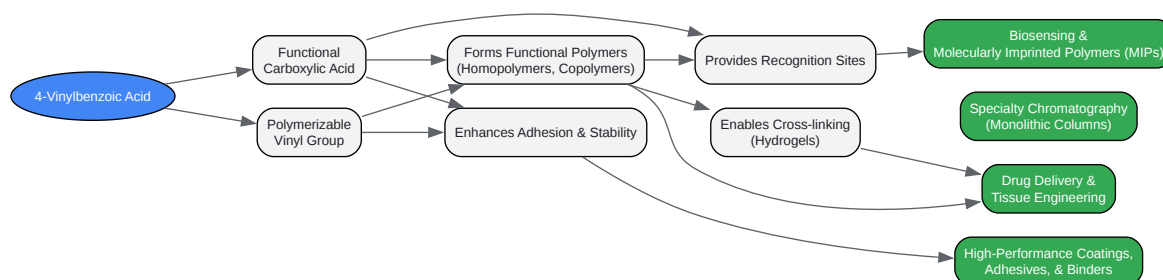


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Caption: General workflow for RAFT polymerization of **4-Vinylbenzoic acid**.

## Applications in Research and Drug Development

The unique structure of 4-VBA makes it a valuable component in a variety of advanced applications, particularly those of interest to the pharmaceutical and materials science fields.



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Caption: Relationship between 4-VBA's structure and its diverse applications.

- **Drug Delivery and Biomaterials:** Polymers and copolymers derived from 4-VBA can be designed for biocompatibility, making them suitable for creating drug delivery systems and materials for tissue engineering. It can be used as a capping agent in the synthesis of polyrotaxane hydrogels, enhancing their structural integrity for biological applications.
- **Molecularly Imprinted Polymers (MIPs):** 4-VBA serves as a functional monomer in the synthesis of MIPs. The carboxylic acid group can form specific interactions (e.g., hydrogen bonds) with template molecules during polymerization, leading to polymers with high binding affinity and selectivity for target biomolecules. This makes them effective for use in biosensors and selective drug delivery.
- **Chromatography and Separation:** It is used to create functionalized monolithic columns for chromatography. These benzoic acid-modified columns are particularly effective for the



separation of small, polar molecules in applications like pharmaceutical analysis and environmental monitoring.

- **Pharmaceutical Intermediates:** Beyond polymerization, 4-VBA is a crucial intermediate in the synthesis of more complex drug molecules and their derivatives.
- **Advanced Materials:** In polymer science, incorporating 4-VBA into polymer backbones can significantly improve material properties, including enhanced thermal stability, adhesion, and mechanical strength. This has led to its use in high-performance coatings and adhesives. A notable application is the use of P4VBA as a binder for silicon-graphite composite anodes in lithium-ion batteries, where it helps maintain electrode integrity despite large volume changes during cycling.

## Safety and Handling

**4-Vinylbenzoic acid** is classified as an irritant. Proper safety precautions must be observed during handling to minimize risk.

Hazard Information	Details	Reference(s)
Pictogram	GHS07 (Exclamation Mark)	
Signal Word	Warning	
Hazard Classifications	Skin Irritant (Category 2), Eye Irritant (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory system)	
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	
Precautionary Measures	Avoid breathing dust. Use in a well-ventilated area. Wash hands thoroughly after handling. Store in a cool, dry, well-ventilated place.	
Personal Protective Equipment (PPE)	Wear protective gloves, chemical safety goggles, and a NIOSH-approved dust mask (e.g., N95).	
First Aid	Eyes: Rinse immediately with plenty of water for at least 15 minutes. Skin: Flush skin with plenty of water. Inhalation: Move to fresh air. Seek medical aid if irritation or discomfort occurs.	

- To cite this document: BenchChem. [4-Vinylbenzoic acid CAS number 1075-49-6]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b014748#4-vinylbenzoic-acid-cas-number-1075-49-6\]](https://www.benchchem.com/product/b014748#4-vinylbenzoic-acid-cas-number-1075-49-6)

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